

A Comprehensive Technical Guide to 5-Chloro-2-nitropyridine: Safety and Handling

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Compound of Interest

Compound Name: 5-Chloro-2-nitropyridine

Cat. No.: B1630408

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for **5-Chloro-2-nitropyridine** (CAS No: 52092-47-4). The information is compiled from various safety data sheets (SDS) to ensure a comprehensive understanding for professionals in research and drug development. This document focuses on presenting critical safety information in a clear and accessible format, including structured data tables and a logical workflow for safe handling.

Chemical Identification and Physical Properties

5-Chloro-2-nitropyridine is a yellow to off-white crystalline solid.^{[1][2]} It is poorly soluble in water but soluble in organic solvents such as methanol, acetone, and dichloromethane.^{[1][2]} This compound serves as a key intermediate in organic and pharmaceutical synthesis.^{[1][3]}

Property	Value	Source
Molecular Formula	C5H3ClN2O2	[1]
Molar Mass	158.54 g/mol	[2][4]
Appearance	Off-white to pale yellow crystalline powder	[1][2]
Melting Point	119-123 °C	[1][4]
Boiling Point	Approximately 256 - 262 °C	[2]
Solubility	Poorly soluble in water; Soluble in MDC, Acetone, Methanol.[1][2]	[1][2]
pH (16g/l water @ 20°C)	>4.0	[1]
Density	Approximately 1.456 g/cm ³	[2]

Hazard Identification and Classification

5-Chloro-2-nitropyridine is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, and can cause serious eye damage.[5][6] It may also cause respiratory irritation.[5][6] The compound is very toxic to aquatic life with long-lasting effects.[5][6]

Hazard Classification	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[4][6]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[4][6]
Serious Eye Damage/Eye Irritation	Category 1 / 2A	H318: Causes serious eye damage.[4][6]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation.[4][6]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400 / H410: Very toxic to aquatic life / Very toxic to aquatic life with long lasting effects.[5][6]

Signal Word: Danger[4][6]

Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize risks associated with **5-Chloro-2-nitropyridine**.

Personal Protective Equipment (PPE)

A comprehensive set of personal protective equipment should be worn when handling this chemical.

Protection Type	Specification	Source
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [6]	[6]
Skin Protection	Wear appropriate protective gloves and fire/flame resistant and impervious clothing to prevent skin exposure.[6][7]	[6][7]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[6]	[6]

Handling Procedures

- Avoid contact with skin, eyes, and personal clothing.[5]
- Wash hands thoroughly after handling.[5]
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.[5][6]
- Use only outdoors or in a well-ventilated area.[5][6]
- Do not eat, drink, or smoke when using this product.[5][6]
- Keep away from sources of ignition.[5]
- Minimize dust generation and accumulation.[5]

Storage Conditions

- Store in a tightly-closed container when not in use.[5]
- Store in a cool, dry, well-ventilated area away from incompatible substances.[1][5]
- Keep away from sources of ignition.[5]

- Store locked up.[\[5\]](#)[\[6\]](#)

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure	Source
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Obtain medical aid. [5]	[5]
Skin Contact	Immediately flush skin with running water for at least 15 minutes while removing contaminated clothing and shoes. Obtain medical aid immediately. [5]	[5]
Eye Contact	Immediately flush open eyes with running water for at least 15 minutes. Obtain medical aid immediately. [5]	[5]
Ingestion	Do NOT induce vomiting without medical advice. Rinse mouth with water. Never administer anything by mouth to an unconscious person. Obtain medical aid immediately. [5]	[5]

Accidental Release Measures

In case of a spill, wear protective equipment and keep unprotected personnel away.[\[5\]](#) Ensure adequate ventilation and remove all sources of ignition.[\[5\]](#) Prevent the product from entering drains, other waterways, or soil.[\[5\]](#) Vacuum, sweep up, or absorb with inert material and place it into a suitable disposal container.[\[5\]](#)

Fire-Fighting Measures

Use water spray, dry chemical, carbon dioxide, or chemical foam to extinguish a fire.[5] Firefighters should wear a NIOSH-approved self-contained breathing apparatus and full protective gear.[5] During a fire, irritating and highly toxic gases such as carbon oxides, hydrogen chloride, and nitrogen oxides may be generated.[5]

Stability and Reactivity

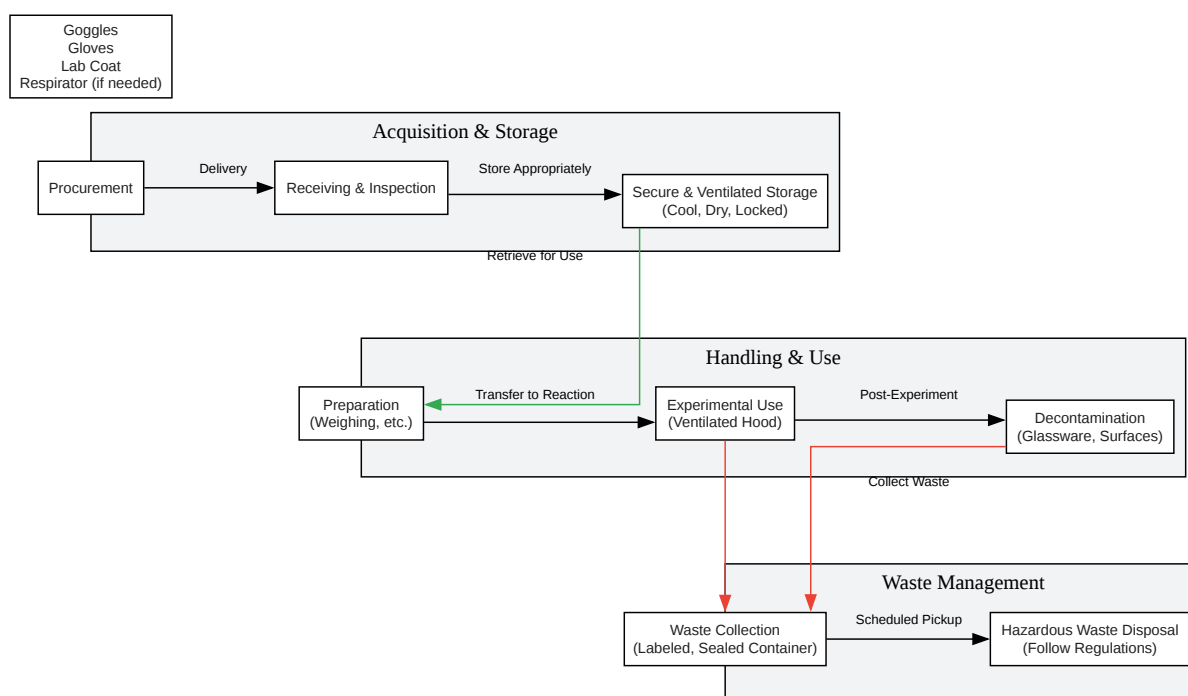
5-Chloro-2-nitropyridine is stable under recommended storage conditions.[1] However, it is incompatible with strong oxidizing agents.[1][5] Conditions to avoid include dust generation and exposure to heat or ignition sources.[1][5] Hazardous decomposition products include carbon oxides, hydrogen chloride, and nitrogen oxides.[5]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR 261.3) and consult state and local regulations.[5] Dispose of the contents and container to an approved waste disposal plant.[5][6] Do not reuse empty containers.[5]

Safe Handling Workflow

The following diagram illustrates a logical workflow for the safe handling of **5-Chloro-2-nitropyridine**.



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Caption: Workflow for the safe handling of **5-Chloro-2-nitropyridine**.

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